

N-Cyclohexyl-N-methylcyclohexanamine physical properties (boiling point, density)

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Compound of Interest

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| Compound Name: | <i>N-Cyclohexyl-N-methylcyclohexanamine</i> |
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An In-depth Technical Guide to the Physical Properties of **N-Cyclohexyl-N-methylcyclohexanamine**

Introduction

N-Cyclohexyl-N-methylcyclohexanamine, also known by synonyms such as N-Methyldicyclohexylamine and N,N-Dicyclohexylmethylamine, is a tertiary aliphatic amine with the chemical formula C₁₃H₂₅N.^{[1][2]} Its molecular structure, featuring a central nitrogen atom bonded to two cyclohexyl rings and one methyl group, gives rise to specific physicochemical properties that are critical for its application in various scientific and industrial domains. This compound serves as a valuable catalyst in organic synthesis, for instance in O-phenylation processes, and is explored as a building block in the development of novel pharmaceuticals.^[1] ^[3] An accurate understanding and precise measurement of its core physical properties, such as boiling point and density, are fundamental for process design, safety protocols, and quality control in these applications.

This guide provides a detailed examination of the boiling point and density of **N-Cyclohexyl-N-methylcyclohexanamine**, grounded in established chemical principles. It further outlines authoritative, step-by-step protocols for the experimental determination of these properties, emphasizing the causality behind methodological choices to ensure accuracy and reproducibility for researchers, scientists, and drug development professionals.

Core Physicochemical Properties

The fundamental physical properties of **N-Cyclohexyl-N-methylcyclohexanamine** (CAS Number: 7560-83-0) are summarized below. These values are critical reference points for handling, reaction setup, and purification processes.

| Property | Value | Source(s) |
|-------------------|-----------------------------------|-----------|
| Molecular Formula | C ₁₃ H ₂₅ N | [1] |
| Molecular Weight | 195.34 g/mol | [1][4] |
| Boiling Point | 265 °C (at atmospheric pressure) | [1][2][3] |
| Density | 0.912 g/mL (at 25 °C) | [2][3][4] |

Scientific Rationale of Physical Properties

Boiling Point: The Influence of Molecular Structure

The boiling point of a substance is a direct indicator of the strength of its intermolecular forces.

N-Cyclohexyl-N-methylcyclohexanamine exhibits a relatively high boiling point of 265 °C.[2]

This can be attributed to two primary factors:

- **High Molecular Weight:** With a molecular weight of 195.34 g/mol, the molecule has a large surface area and a significant number of electrons, leading to substantial London dispersion forces—the primary intermolecular force at play.[1][4]
- **Tertiary Amine Structure:** As a tertiary amine, the nitrogen atom is bonded to three carbon atoms and has no attached hydrogen atoms.[5] Consequently, it cannot act as a hydrogen bond donor, a powerful intermolecular force that significantly elevates the boiling points of primary and secondary amines of comparable molecular weight.[5][6] While the lone pair of electrons on the nitrogen can act as a hydrogen bond acceptor, the absence of N-H bonds prevents self-association through hydrogen bonding.[6] Therefore, its boiling point is lower than a comparable alcohol but significantly higher than a non-polar alkane of similar mass due to its polarity and strong dispersion forces.

Density: A Function of Mass and Packing

The density of 0.912 g/mL at 25 °C reflects the efficiency of how individual molecules of **N-Cyclohexyl-N-methylcyclohexanamine** pack together in the liquid state.^{[2][4]} The two bulky cyclohexyl groups influence this packing. The density is a critical parameter for mass-to-volume conversions in laboratory and industrial settings. It is essential to note that density is temperature-dependent; an increase in temperature will typically lead to a decrease in density due to increased kinetic energy and molecular motion.

Experimental Determination Protocols

The following sections detail validated, step-by-step methodologies for the precise determination of the boiling point and density of **N-Cyclohexyl-N-methylcyclohexanamine**.

Protocol 1: Boiling Point Determination via the Thiele Tube Method

This method is chosen for its high accuracy with small sample volumes (less than 0.5 mL), a common scenario in research and development where material may be scarce.^[7] It relies on the principle of vapor pressure equaling the applied atmospheric pressure.

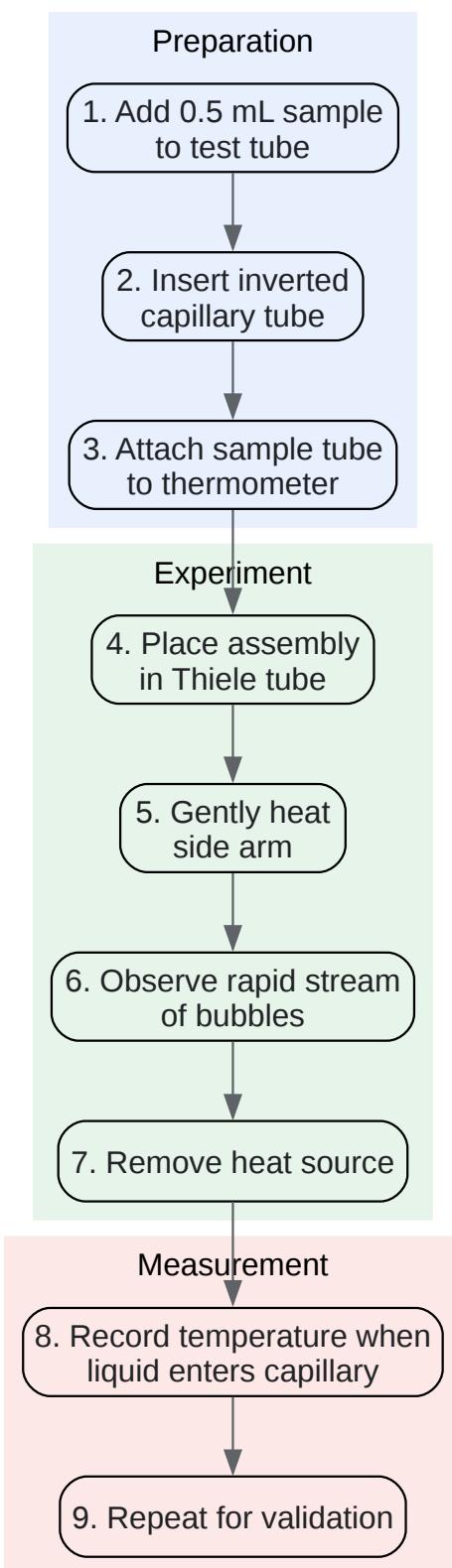
Methodology

- Sample Preparation: Transfer approximately 0.5 mL of **N-Cyclohexyl-N-methylcyclohexanamine** into a small-diameter test tube (e.g., a Durham tube).
- Capillary Tube Insertion: Place a capillary tube, sealed at one end, into the test tube with the open end down.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire. The bulb of the thermometer should be aligned with the sample.
- Thiele Tube Setup: Insert the thermometer and sample assembly into a Thiele tube containing a high-boiling-point oil (e.g., mineral oil), ensuring the sample is fully immersed in the oil bath.^[7]

- Heating: Gently heat the side arm of the Thiele tube with a microburner or heat gun. The design of the tube ensures uniform heat distribution via convection currents.
- Observation (First Stage): As the temperature rises, dissolved air will first exit the capillary tube. Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the sample's vapor pressure has exceeded the atmospheric pressure.
- Equilibrium and Measurement: Remove the heat source. The liquid will begin to cool. The boiling point is the temperature at which the bubbling ceases and the liquid just begins to be drawn back into the capillary tube.^[7] This moment signifies the precise point where the external atmospheric pressure equals the vapor pressure of the sample.
- Record and Repeat: Record this temperature. For self-validation, allow the apparatus to cool sufficiently and repeat the determination to ensure reproducibility. Record the ambient barometric pressure, as boiling point is pressure-dependent.

Causality and Trustworthiness: The inversion of the capillary tube creates a small, trapped air pocket. The continuous stream of bubbles confirms that the sample is above its boiling point. The critical measurement is taken upon cooling because it represents a precise equilibrium point. This avoids the superheating errors that can occur during active heating.

Experimental Workflow: Boiling Point Determination

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Caption: Workflow for boiling point determination using the Thiele tube method.

Protocol 2: Density Determination Using a Vibrating Tube Densimeter

For high-precision density measurements, a vibrating tube densimeter is the authoritative standard in modern analytical laboratories.^{[8][9]} The instrument's operational principle is based on the fact that the resonant frequency of a vibrating U-shaped tube changes depending on the mass—and thus the density—of the fluid it contains.^[9]

Methodology

- **Instrument Preparation:** Ensure the densimeter is powered on and has reached thermal stability at the desired measurement temperature (e.g., 25.0 °C).
- **Calibration Check (Self-Validation):**
 - **Air Calibration:** Flush the measurement cell with dry, CO₂-free air or nitrogen. Record the oscillation period. This serves as the first calibration point.
 - **Water Calibration:** Flush the cell with high-purity, degassed deionized water. Allow the temperature and reading to stabilize, then record the oscillation period. This is the second calibration point. The instrument's software uses these two points to calculate the constants for the density equation.
- **Cell Cleaning and Drying:** Thoroughly clean the measurement cell with appropriate solvents (e.g., ethanol followed by acetone) to remove the calibration water, and then dry completely with a stream of dry air. An immaculate cell is crucial for accurate results.
- **Sample Injection:** Carefully inject the **N-Cyclohexyl-N-methylcyclohexanamine** sample into the measurement cell using a syringe, ensuring no air bubbles are introduced. Bubbles will cause significant errors in the measured resonant frequency.
- **Thermal Equilibration:** Allow the sample to reach thermal equilibrium with the measurement cell. The instrument will indicate when the temperature and density readings are stable.
- **Data Acquisition:** Record the stable density reading directly from the instrument's display.

- Post-Measurement Cleaning: Clean the cell thoroughly with appropriate solvents to remove the amine sample.

Causality and Trustworthiness: The two-point calibration with materials of well-known densities (air and water) is a self-validating step that ensures the instrument's accuracy.^[9] Strict temperature control is paramount because density is highly sensitive to temperature fluctuations. The meticulous cleaning and bubble-free injection protocols are essential to prevent cross-contamination and measurement artifacts, thereby guaranteeing the trustworthiness of the result.

Experimental Workflow: Density Determination



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Caption: Workflow for high-precision density measurement via densimetry.

Safety and Handling

N-Cyclohexyl-N-methylcyclohexanamine is classified as a corrosive and toxic substance.^[2] ^[4] It can cause severe skin burns and eye damage, and is toxic if swallowed or in contact with skin.^[4] Therefore, all handling and experimental procedures must be conducted within a certified chemical fume hood. Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat, is mandatory.^[2]

Conclusion

The physical properties of **N-Cyclohexyl-N-methylcyclohexanamine**—a boiling point of 265 °C and a density of 0.912 g/mL at 25 °C—are a direct consequence of its high molecular weight and tertiary amine structure.^{[1][2][4]} For professionals in research and drug development, the ability to accurately verify these properties is essential. The detailed protocols provided for the

Thiele tube and vibrating tube densimetry methods represent robust, reliable, and scientifically-grounded approaches to achieve precise and reproducible measurements. Adherence to these methodologies and safety guidelines will ensure data integrity and safe laboratory practice.

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